

Application Notes & Protocols: (2-Hydroxyethyl) Hydrogen Adipate in the Development of Sustainable Materials

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Compound of Interest

Compound Name: (2-Hydroxyethyl) hydrogen adipate

CAS No.: 94109-19-0

Cat. No.: B1226960

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Introduction: A Multifunctional Building Block for a Circular Economy

(2-Hydroxyethyl) hydrogen adipate, also known as adipic acid mono(2-hydroxyethyl) ester, is a bifunctional molecule poised to play a significant role in the advancement of sustainable materials. Its structure, containing both a terminal carboxylic acid and a hydroxyl group, makes it a uniquely versatile intermediate for chemical synthesis.^[1] This dual reactivity is the cornerstone of its utility, allowing it to act as a monomer in the creation of biodegradable polyesters and as a reactive plasticizer in polymer formulations.^[1] As industries pivot towards a circular economy, materials derived from such building blocks are critical for reducing reliance on fossil fuels and mitigating plastic pollution. This guide provides detailed protocols and technical insights for leveraging **(2-hydroxyethyl) hydrogen adipate** in the synthesis of next-generation sustainable materials.

Section 1: Synthesis and Characterization of (2-Hydroxyethyl) Hydrogen Adipate

Principle of Synthesis: The primary route to **(2-Hydroxyethyl) hydrogen adipate** is the direct esterification of adipic acid with ethylene glycol. By controlling the molar ratio of the reactants—typically an excess of adipic acid—the reaction favors the formation of the monoester over the diester. The reaction is a condensation process where a molecule of water is eliminated for each ester bond formed.^[2]

Protocol 1: Laboratory-Scale Synthesis

Objective: To synthesize **(2-Hydroxyethyl) hydrogen adipate** from adipic acid and ethylene glycol.

Materials:

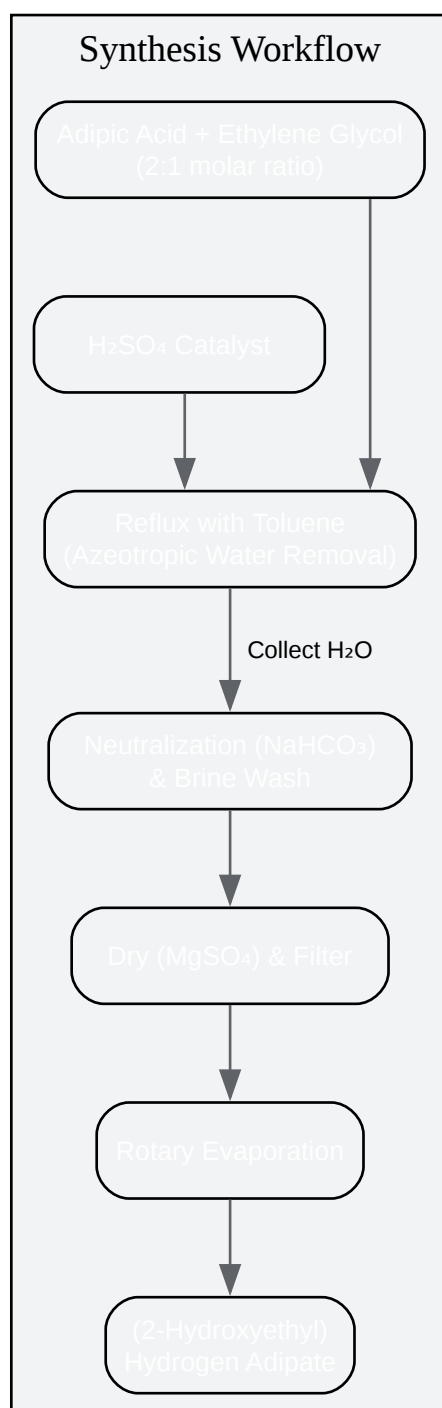
- Adipic acid (CAS 124-04-9)
- Ethylene glycol (CAS 107-21-1)
- Sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Dichloromethane
- Rotary evaporator
- Dean-Stark apparatus
- Standard laboratory glassware

Procedure:

- **Reactor Setup:** Assemble a round-bottom flask equipped with a Dean-Stark trap, condenser, and magnetic stirrer.
- **Charging Reactants:** Charge the flask with adipic acid and ethylene glycol in a 2:1 molar ratio. Add toluene to approximately 20% of the total reactant volume.
- **Catalysis:** Add a catalytic amount of concentrated sulfuric acid (approx. 0.5% of the total reactant weight).
- **Reaction:** Heat the mixture to reflux. Water produced during the esterification will be azeotropically removed with toluene and collected in the Dean-Stark trap. Continue the reaction until the theoretical amount of water is collected.
- **Work-up:** Cool the reaction mixture and transfer it to a separatory funnel. Wash the organic layer sequentially with 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- **Drying and Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene and any unreacted ethylene glycol using a rotary evaporator. The resulting viscous liquid is crude **(2-Hydroxyethyl) hydrogen adipate**. Further purification can be achieved via vacuum distillation.

Causality Behind Experimental Choices:

- The excess of adipic acid shifts the reaction equilibrium towards the monoester.
- The Dean-Stark apparatus is crucial for efficiently removing water, which drives the reversible esterification reaction to completion.
- The sodium bicarbonate wash is a critical step to remove the acid catalyst, preventing potential degradation during storage or subsequent polymerization steps.



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Caption: Workflow for the synthesis of **(2-Hydroxyethyl) hydrogen adipate**.

Application Note 1: Spectroscopic Characterization

To ensure the successful synthesis and purity of **(2-Hydroxyethyl) hydrogen adipate**, spectroscopic analysis is essential.

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to confirm the presence of key functional groups. The spectrum of the product should exhibit characteristic absorption bands. [3]

Wavenumber (cm ⁻¹)	Assignment	Significance
3500-3300 (broad)	O-H stretch (hydroxyl)	Confirms the presence of the terminal alcohol.
3300-2500 (broad)	O-H stretch (carboxylic acid)	Indicates the presence of the free acid group.
~2940, ~2860	C-H stretch (aliphatic)	From the adipate and ethylene backbone.
~1735	C=O stretch (ester)	Confirms the formation of the ester linkage.
~1710	C=O stretch (carboxylic acid)	Confirms the presence of the unreacted acid end.
~1150	C-O stretch (ester)	Further evidence of the ester functional group.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR provides detailed structural information, allowing for the confirmation of the monoester structure and assessment of purity.

Section 2: Application as a Monomer for Biodegradable Polyesters

(2-Hydroxyethyl) hydrogen adipate can undergo self-polycondensation to form poly(ethylene adipate) (PEA), a well-studied biodegradable aliphatic polyester.[4] This process leverages the molecule's dual functionality, where the hydroxyl group of one monomer reacts with the carboxylic acid group of another.

Protocol 2: Synthesis of Poly(ethylene adipate) via Melt Polycondensation

Objective: To synthesize poly(ethylene adipate) from **(2-Hydroxyethyl) hydrogen adipate** monomer.

Materials:

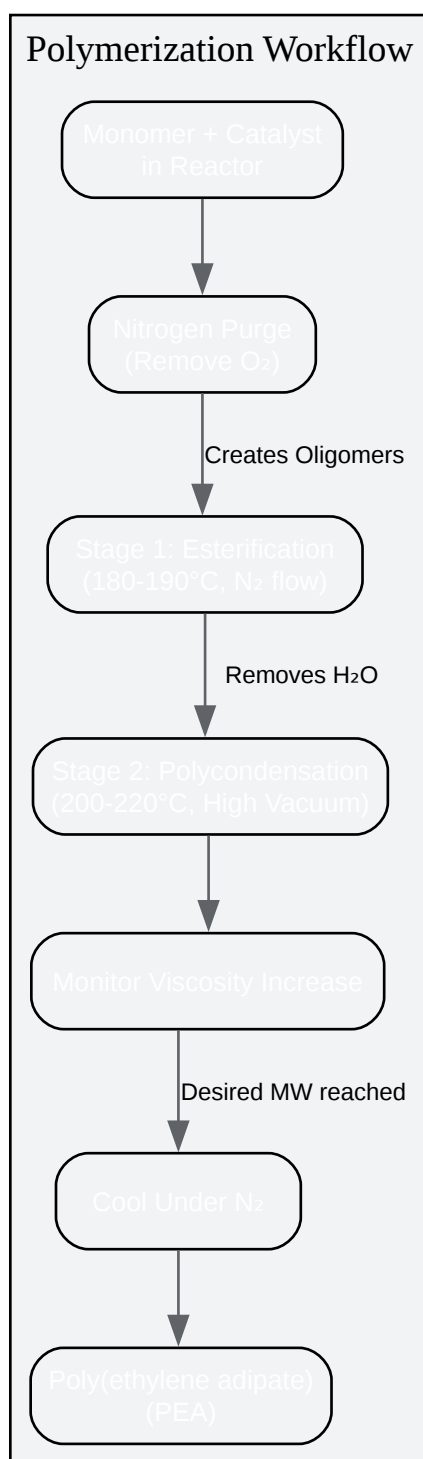
- **(2-Hydroxyethyl) hydrogen adipate** (synthesized as per Protocol 1)
- Titanium(IV) butoxide or Antimony(III) oxide (catalyst)
- High-vacuum pump
- Schlenk line or similar inert atmosphere setup
- High-temperature heating mantle with temperature controller
- Mechanical stirrer suitable for high-viscosity melts

Procedure:

- **Reactor Setup:** Assemble a three-neck flask with a mechanical stirrer, a nitrogen inlet connected to a Schlenk line, and a condenser leading to a collection flask and vacuum pump.
- **Charging Monomer and Catalyst:** Charge the flask with the **(2-Hydroxyethyl) hydrogen adipate** monomer and the catalyst (e.g., 200-300 ppm of $\text{Ti}(\text{OBu})_4$).
- **Inerting the System:** Purge the reactor with dry nitrogen for at least 30 minutes to remove oxygen, which can cause thermal degradation and discoloration at high temperatures.^[5]
- **Esterification Stage:** Heat the mixture to 180-190°C under a gentle nitrogen flow.^[4] This initial stage facilitates the formation of low molecular weight oligomers, with water being evolved as a byproduct.^[5] Continue for 2-3 hours until water evolution ceases.
- **Polycondensation Stage:** Gradually increase the temperature to 200-220°C while slowly applying a high vacuum (<1 mbar).^[4] The reduced pressure is critical for removing the water

byproduct and driving the polymerization towards a high molecular weight polymer.[5]

- **Monitoring Viscosity:** The progress of the polycondensation is visually monitored by the significant increase in the melt viscosity. The reaction is typically continued for 3-5 hours under vacuum.
- **Polymer Recovery:** Once the desired viscosity is reached, cool the reactor under nitrogen. The resulting solid polymer can be removed once it has reached room temperature. For analytical purposes, the polymer can be dissolved in a solvent like chloroform and re-precipitated in a non-solvent like cold methanol to purify it.[5]



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Caption: Two-stage melt polycondensation process for PEA synthesis.

Application Note 2: Performance and Biodegradability of PEA

Poly(ethylene adipate) is known for its flexibility and biodegradability. It is readily degraded by various enzymes, particularly lipases and esterases.[4] The degradation mechanism involves the enzymatic hydrolysis of the ester bonds in the polymer backbone, breaking it down into smaller, water-soluble oligomers and ultimately back to its constituent monomers.[6][7]

Expected Properties of Poly(ethylene adipate):

Property	Typical Value	Significance
Melting Point (Tm)	~50-55 °C[4]	Low melting point makes it suitable for applications like flexible films.
Glass Transition Temp (Tg)	~ -50 °C	Indicates high flexibility at room temperature.
Crystallinity	Semi-crystalline	Influences mechanical properties and the rate of biodegradation.[4]

Section 3: Application as a Sustainable Plasticizer

(2-Hydroxyethyl) hydrogen adipate can also be used as a reactive plasticizer for polymers like Poly(vinyl chloride) (PVC) and bioplastics such as Poly(lactic acid) (PLA). Unlike traditional migratory plasticizers, its hydroxyl group can potentially react with polymer end groups or other additives, anchoring it within the matrix and reducing migration. Its ester nature imparts flexibility and processability.[8][9]

Protocol 3: Formulation and Evaluation in a PLA Matrix

Objective: To incorporate **(2-Hydroxyethyl) hydrogen adipate** into a PLA matrix and evaluate its plasticizing effect.

Materials:

- Poly(lactic acid) (PLA) pellets
- **(2-Hydroxyethyl) hydrogen adipate**
- Twin-screw extruder or solvent casting setup (using dichloromethane)
- Hydraulic press for film formation
- Differential Scanning Calorimeter (DSC)
- Universal Testing Machine (UTM) for tensile testing

Procedure (Melt Blending):

- Drying: Thoroughly dry PLA pellets and **(2-Hydroxyethyl) hydrogen adipate** in a vacuum oven to prevent hydrolytic degradation during processing.
- Premixing: Physically premix the PLA pellets with the desired weight percentage of the adipate plasticizer (e.g., 5, 10, 15 wt%).
- Extrusion: Feed the premix into a twin-screw extruder with a suitable temperature profile for PLA (e.g., 170-190°C). The extrusion process ensures homogeneous mixing.
- Pelletizing: Extrude the blend through a strand die and pelletize the cooled strands.
- Film Preparation: Press the compounded pellets into thin films of uniform thickness using a hydraulic press at a temperature above the blend's melting point.
- Characterization: Allow the films to condition for at least 48 hours before testing.

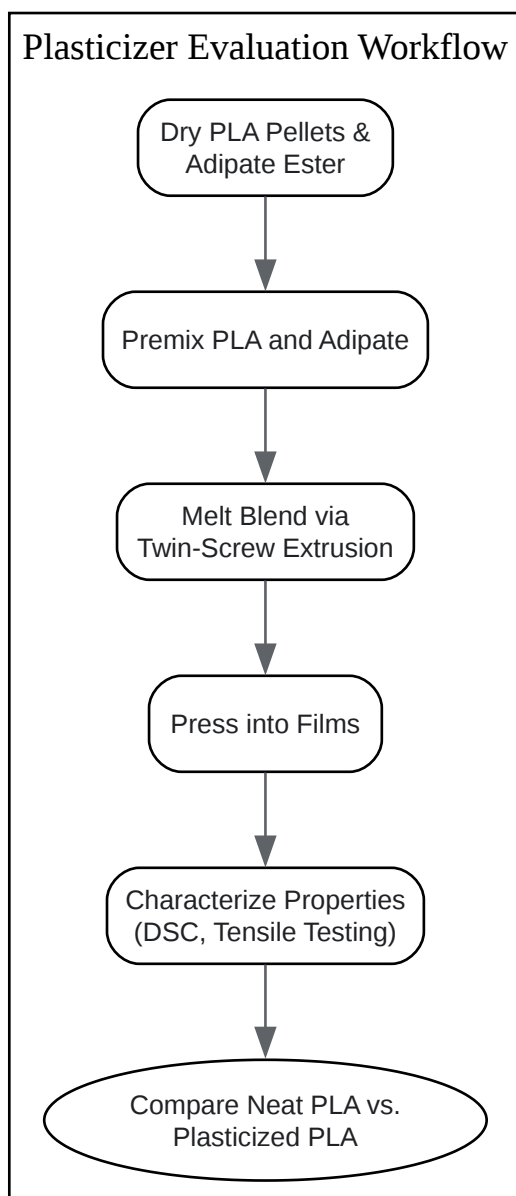
Application Note 3: Assessing Plasticizer Efficacy

The effectiveness of a plasticizer is determined by its ability to increase the free volume within the polymer matrix, thereby lowering its glass transition temperature (T_g) and increasing its flexibility.

Data Presentation: Expected Impact on PLA Properties

Property	Neat PLA	PLA + 15% Adipate Ester	Rationale for Change
Glass Transition (Tg)	~60 °C	~45-50 °C	The plasticizer molecules separate the PLA chains, increasing mobility. [10]
Tensile Strength	High	Lower	Increased chain mobility reduces the force required to permanently deform the material.
Elongation at Break	Low (<10%)	High (>100%)	The material becomes more ductile and less brittle.

Mechanism of Action: The adipate ester positions itself between the rigid PLA chains. Its flexible aliphatic backbone disrupts the intermolecular forces (dipole-dipole interactions) between the polymer chains, allowing them to slide past one another more easily under stress. This macroscopic effect is observed as increased flexibility and a lower Tg.



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Sources

- [1. \(2-HYDROXYETHYL\) HYDROGEN ADIPATE \[stage0.myskinrecipes.com\]](#)
- [2. How Does Adipic Acid React with Ethylene Glycol? - Shandong Qibo New Energy Co., Ltd. \[qiboch.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. Poly\(ethylene adipate\) - Wikipedia \[en.wikipedia.org\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Current Advances in the Biodegradation and Bioconversion of Polyethylene Terephthalate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
- [9. Development of a Highly Efficient Environmentally Friendly Plasticizer \[mdpi.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
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